

A Technical Guide to Haloperidol-13C6: Commercial Availability and Research Applications

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Compound of Interest

Compound Name: *Haloperidol-13C6*

Cat. No.: *B12405696*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Haloperidol-13C6**, a stable isotope-labeled internal standard crucial for the accurate quantification of the antipsychotic drug haloperidol. This document details its commercial availability, presents key quantitative data, and outlines experimental protocols for its use in bioanalytical and research settings.

Commercial Suppliers and Availability

Haloperidol-13C6 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The availability, purity, and isotopic enrichment can vary between suppliers. Researchers are advised to request a certificate of analysis (CoA) for detailed specifications before purchase.

Supplier	Catalog Number (Example)	Purity	Isotopic Enrichment	Available Forms	Notes
Simson Pharma Limited	H100042	---	---	Custom Synthesis	Certificate of Analysis provided with every compound. [1]
Alfa Chemistry / Isotope Science	---	≥98%	99% ¹³ C	Solid	Also offer [¹³ C ₆]-Haloperidol reduced form. [2]
MedChemExpress	HY-14538S3	---	---	Solid	Certificate of Analysis available upon request. [3]
HPC Standards	692913	---	---	Solid (5mg) or Solution (100 µg/ml in Acetonitrile)	Price on request. [4]
Axios Research	---	---	---	Stable Isotopes	Provides a range of Haloperidol-related products including impurities and metabolites. [5]

Experimental Protocols: Quantification of Haloperidol using Haloperidol-13C6 as an Internal Standard

The primary application of **Haloperidol-13C6** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of haloperidol in biological matrices such as plasma and serum.[6] The stable isotope label ensures that the internal standard co-elutes with the analyte and experiences similar matrix effects, leading to high precision and accuracy.

Sample Preparation: Solid-Phase Extraction (SPE)

A common method for extracting haloperidol and its internal standard from plasma is solid-phase extraction.

- **Sample Pre-treatment:** To 500 µL of plasma sample, add 20 µL of **Haloperidol-13C6** internal standard solution (concentration to be optimized based on the expected analyte concentration range).
- **Cartridge Conditioning:** Condition an Oasis HLB SPE cartridge with 1 mL of methanol followed by 1 mL of distilled water.
- **Sample Loading:** Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of a 5% methanol in distilled water solution to remove interfering substances.
- **Elution:** Elute the analyte and internal standard with 1 mL of methanol.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column (e.g., Acquity UPLC BEH C18, 50 × 2.1 mm, 1.7 μm) is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., 2 mM ammonium formate with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Flow Rate: A flow rate of around 0.4 mL/min is a common starting point.
- Injection Volume: Typically 5-10 μL.

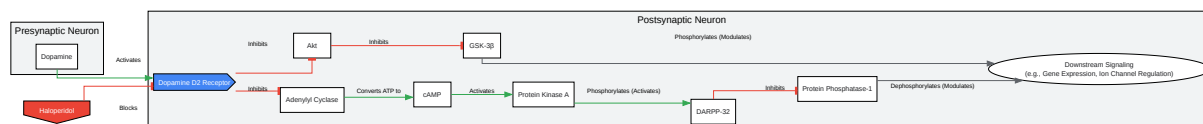
Tandem Mass Spectrometry (MS/MS) Conditions:

- Ionization Mode: Positive electrospray ionization (ESI+) is generally used.
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
- MRM Transitions:
 - Haloperidol: m/z 376.2 → 165.1
 - **Haloperidol-13C6**: The precursor ion will be shifted by +6 Da (m/z 382.2), while the product ion may or may not be shifted depending on which part of the molecule the ¹³C atoms are located. The exact transition should be confirmed by direct infusion of the **Haloperidol-13C6** standard.
- Optimization: Ion source parameters such as capillary voltage, source temperature, and gas flows should be optimized for maximum signal intensity.

Visualizations

Haloperidol Signaling Pathway

Haloperidol primarily exerts its antipsychotic effects by acting as an antagonist at dopamine D2 receptors.[5] This blockade disrupts downstream signaling pathways.

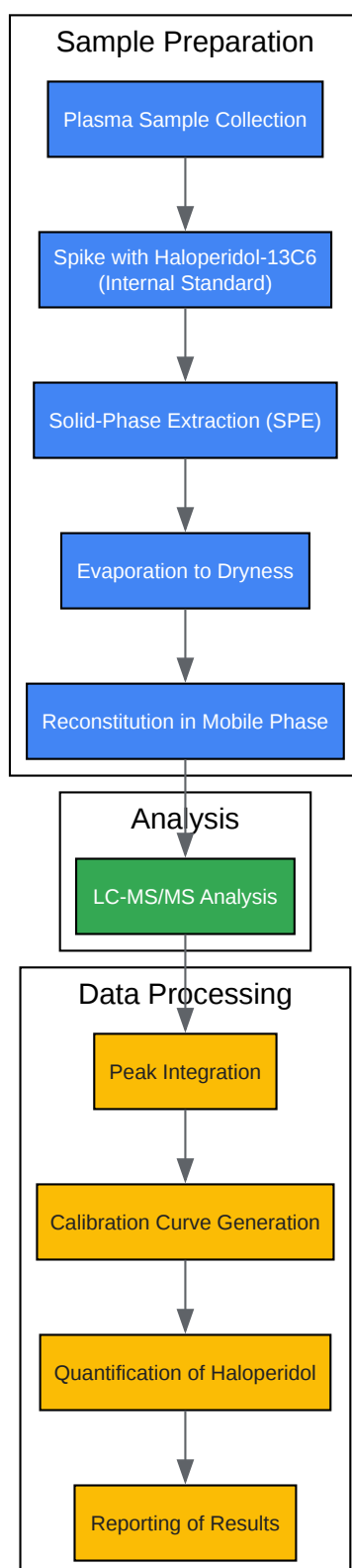


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Caption: Haloperidol blocks dopamine D2 receptors, modulating downstream signaling pathways.

Experimental Workflow for Haloperidol Quantification

The following diagram illustrates a typical workflow for the quantification of haloperidol in a research or clinical setting using **Haloperidol-13C6** as an internal standard.



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Caption: Workflow for haloperidol quantification using an internal standard.

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